

# Unraveling the Identity of Src-Family Kinase Inhibitor AH13: A Technical Note

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## Compound of Interest

Compound Name: AH13

Cat. No.: B15593585

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A comprehensive search for the Src-family kinase inhibitor designated as **AH13** has revealed that this identifier does not correspond to a recognized, specific chemical entity within publicly available scientific literature and chemical databases. While the "**AH13**" designation appears in various biological research contexts, it is not consistently associated with a singular, defined Src-family kinase inhibitor.

Initial investigations into the chemical structure and biological activity of a Src-family kinase inhibitor referred to as "**AH13**" have been inconclusive. Searches across multiple chemical and biological databases did not yield a specific molecule with this name that is characterized as an inhibitor of Src-family kinases. The designation "**AH13**" has been found in association with other biological materials, including a rat sarcoma cell line and a strain of the fungus *Aspergillus nidulans*, but not with a specific kinase inhibitor.

One commercially available compound labeled "**AH13**" is described as a bi-phenylethychromone isolated from agarwood; however, there is no accompanying data to suggest its activity as a Src-family kinase inhibitor. Another compound, LFM-A13, was identified as a kinase inhibitor, but it primarily targets Bruton's tyrosine kinase (BTK), a distinct class of enzymes from the Src-family kinases.

The absence of a defined chemical structure for a Src-family kinase inhibitor "**AH13**" precludes the compilation of a detailed technical guide as requested. Key information such as quantitative inhibitory data (e.g., IC<sub>50</sub> values), detailed experimental protocols for its characterization, and

its specific effects on signaling pathways cannot be provided without a clear identification of the molecule in question.

Therefore, to proceed with the creation of an in-depth technical whitepaper, it is imperative to first unambiguously identify the chemical structure of the Src-family kinase inhibitor referred to as "**AH13**". Researchers, scientists, and drug development professionals seeking information on this topic are encouraged to provide a more specific identifier, such as a full chemical name, a Chemical Abstracts Service (CAS) registry number, or a reference to a peer-reviewed publication that describes the synthesis and biological evaluation of this specific compound.

Without this fundamental information, a comprehensive and accurate technical guide on the Src-family kinase inhibitor "**AH13**" cannot be constructed. Further investigation is contingent on the provision of more precise details that can lead to the unequivocal identification of this molecule.

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